

physical and chemical properties of 7-Bromobenzo[b]thiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromobenzo[b]thiophene

Cat. No.: B074336

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of 7-Bromobenzo[b]thiophene

Introduction

7-Bromobenzo[b]thiophene is a brominated heterocyclic compound of significant interest in organic synthesis and materials science.^[1] Its unique structure, combining a benzene ring fused to a thiophene ring with a bromine substituent, makes it a versatile building block for more complex molecules.^{[2][3]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and applications, tailored for researchers, scientists, and professionals in drug development. The compound's stability and reactivity are key attributes that facilitate the creation of novel compounds with specific functionalities.^[1]

Physicochemical Properties

The fundamental physical and chemical characteristics of **7-Bromobenzo[b]thiophene** are summarized below. These properties are crucial for its handling, storage, and application in various synthetic procedures.

General and Physical Properties

Property	Value	Reference
CAS Number	1423-61-6	[1][2][4]
Molecular Formula	C ₈ H ₅ BrS	[1][2][4]
Molecular Weight	213.09 g/mol	[1][4]
Appearance	Light yellow to orange clear liquid	[1][2]
Boiling Point	109 °C at 10 mmHg	[1][2][5][6]
Density	1.61 - 1.649 g/cm ³ (Predicted)	[1][2][4][6]
Refractive Index	1.6600 - 1.6640	[1][2][6]
Flash Point	125.99 °C	[2][4]
Vapor Pressure	0.005 mmHg at 25 °C	[2]

Solubility and Stability

Property	Description	Reference
Solubility	Soluble in organic solvents; insoluble in water.	[2]
Storage Conditions	Store at room temperature, sealed in a dry, dark place.	[2][4][6][7]
Stability	Stable under recommended storage conditions.	[8]

Chemical Properties and Reactivity

7-Bromobenzo[b]thiophene is a versatile intermediate primarily due to its reactivity. The bromine atom at the 7-position serves as a reactive site for various synthetic transformations, particularly cross-coupling reactions.[1][3] This makes it an essential precursor for constructing more complex organic molecules.[1][2] Its aromatic condensed ring structure, containing both a benzene and a thiophene ring, also influences its chemical behavior.[2]

Key aspects of its reactivity include:

- **Cross-Coupling Reactions:** The bromine atom can be readily substituted, making it a valuable substrate in reactions like Suzuki, Stille, and Buchwald-Hartwig couplings to form new carbon-carbon and carbon-heteroatom bonds.^[1]
- **Building Block in Synthesis:** It serves as a foundational molecule for producing complex organic compounds, including those used in pharmaceuticals and organic electronics.^{[1][2]}

Experimental Protocols

Synthesis of 7-Bromobenzo[b]thiophene

A documented method for the synthesis of **7-bromobenzo[b]thiophene** involves a cyclization reaction.^[5]

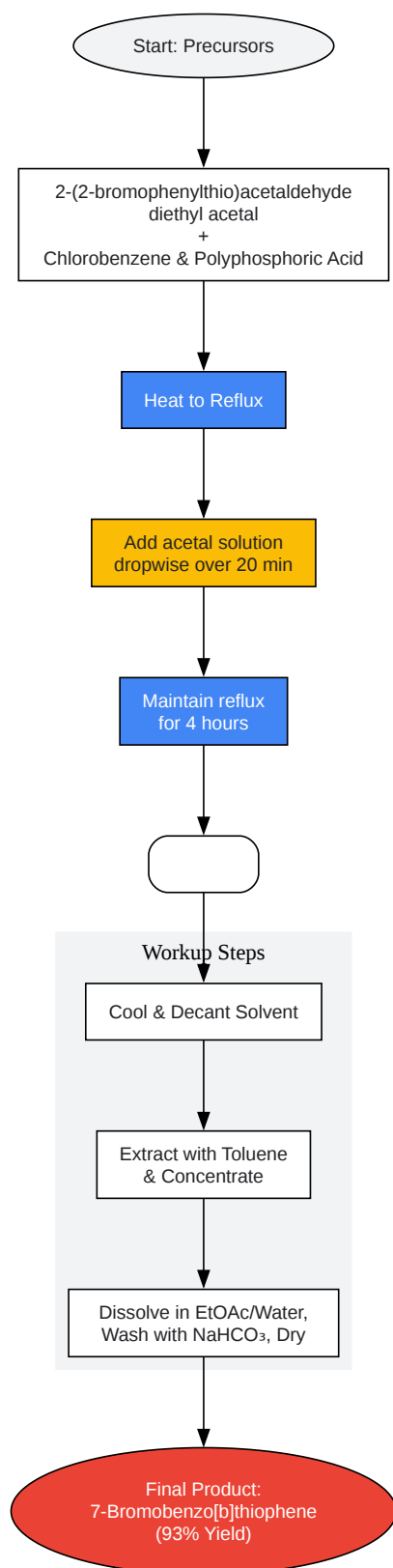
Step A: Preparation of 2-(2-bromophenylthio)acetaldehyde diethyl acetal

- This precursor is synthesized first, though the specific details for this step are not provided in the cited source.

Step B: Cyclization to form **7-bromobenzo[b]thiophene**^[5]

- A mixture of chlorobenzene (100 mL) and polyphosphoric acid (30.4 g) is prepared and heated to reflux.
- A solution of 2-(2-bromophenylthio)acetaldehyde diethyl acetal (13.7 g, 44.88 mmol) dissolved in chlorobenzene (20 mL) is added dropwise to the refluxing mixture over 20 minutes.
- The reaction mixture is maintained at reflux for 4 hours and then allowed to cool.
- The solvent is removed by decantation. Toluene (2 x 50 mL) is added to the residue, stirred thoroughly, and decanted again.
- The combined toluene extracts are concentrated under vacuum.
- The resulting residue is dissolved in a mixture of ethyl acetate and water.

- The organic phase is separated, washed with a saturated sodium bicarbonate solution, and dried over anhydrous sodium sulfate.
- The solution is filtered and concentrated to yield **7-bromobenzo[b]thiophene** (8.91 g, 93% yield).[5]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **7-Bromobenzo[b]thiophene**.

Spectroscopic Data

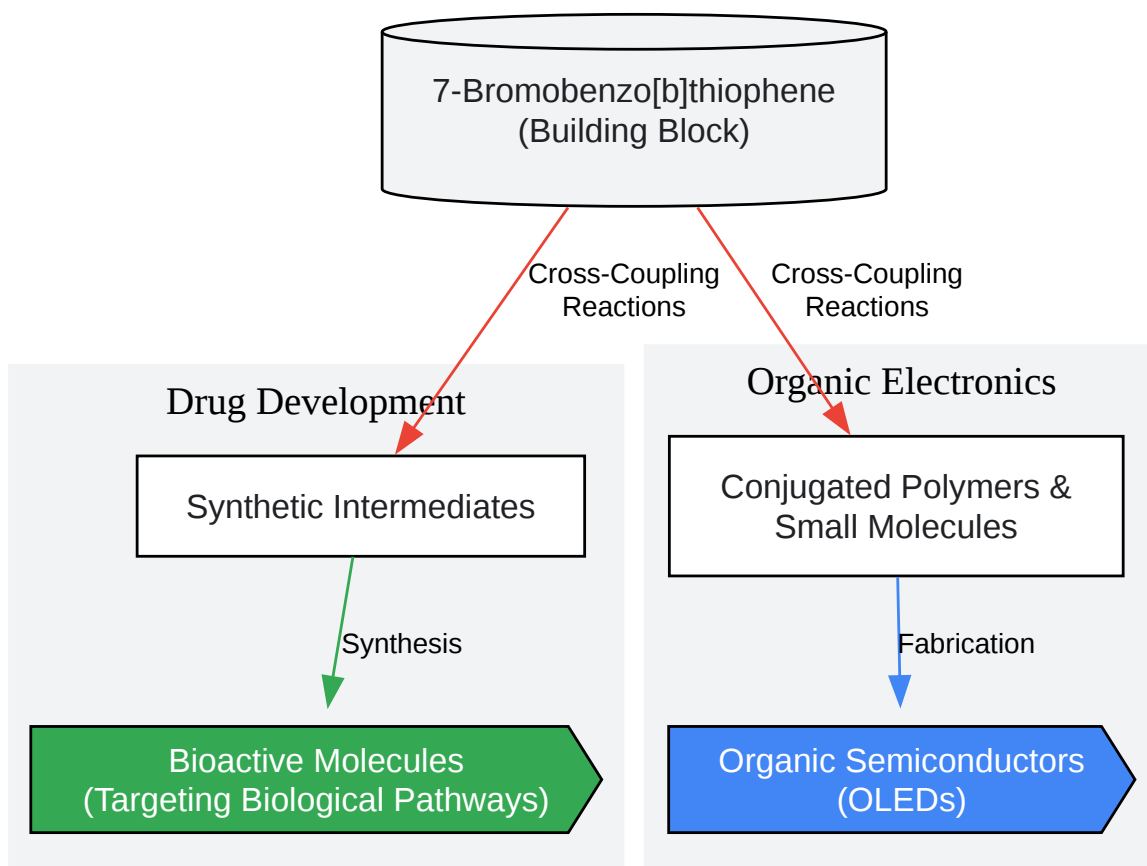
While specific spectra for **7-Bromobenzo[b]thiophene** are not readily available in the provided search results, general principles of IR and NMR spectroscopy apply. For related bromobenzo[b]thiophene isomers and derivatives, spectroscopic data is available and provides insight into the expected spectral characteristics.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Infrared (IR) Spectroscopy:** The IR spectrum would be complex in the fingerprint region ($1450\text{-}600\text{ cm}^{-1}$), providing a unique pattern for identification.[\[14\]](#) Key absorptions in the group frequency region ($4000\text{-}1450\text{ cm}^{-1}$) would indicate the presence of aromatic C-H and C=C stretching vibrations.[\[14\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectra would confirm the structure by showing characteristic shifts for the aromatic protons and carbons, with coupling patterns revealing their relative positions on the bicyclic ring system.

Applications in Research and Development

7-Bromobenzo[b]thiophene is a valuable intermediate in several high-technology and research fields. Its ability to participate in cross-coupling reactions makes it a crucial component in the synthesis of advanced materials and bioactive molecules.[\[1\]](#)

- **Pharmaceutical Development:** It serves as a precursor for bioactive molecules, enabling the synthesis of compounds that can target specific biological pathways, which is critical for drug discovery.[\[1\]](#)
- **Organic Electronics:** The compound is used as a building block for organic semiconductors.[\[1\]](#) These materials are essential for developing flexible and lightweight electronic devices like Organic Light-Emitting Diodes (OLEDs).[\[1\]](#)[\[3\]](#)
- **Materials Science:** It is explored for its potential in creating advanced materials that possess unique electrical and optical properties.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Role of **7-Bromobenzo[b]thiophene** in development pathways.

Safety and Handling

7-Bromobenzo[b]thiophene is classified as an irritant.[2] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves, goggles, and protective clothing to avoid contact with skin and eyes.[2][8] Handling should be performed in a well-ventilated area.[8] For disposal, unused material and contaminated packaging should be handled by a licensed professional waste disposal service.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chembk.com [chembk.com]
- 3. nbinno.com [nbinno.com]
- 4. 1423-61-6[7-Bromobenzo[b]thiophene 96%]- Jizhi Biochemical [acmec.com.cn]
- 5. 7-BROMO-BENZO[B]THIOPHENE | 1423-61-6 [chemicalbook.com]
- 6. 7-BROMO-BENZO[B]THIOPHENE price,buy 7-BROMO-BENZO[B]THIOPHENE - chemicalbook [chemicalbook.com]
- 7. 1423-61-6|7-Bromobenzo[b]thiophene|BLD Pharm [bldpharm.com]
- 8. capotchem.cn [capotchem.cn]
- 9. dev.spectrabase.com [dev.spectrabase.com]
- 10. dev.spectrabase.com [dev.spectrabase.com]
- 11. Benzo(b)thiophene, 3-bromo- | C₈H₅BrS | CID 123250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 6-Bromo-benzo[b]thiophene-3-carboxylic acid ethyl ester(946427-88-9) ¹H NMR spectrum [chemicalbook.com]
- 13. 5-BROMOBENZO[B]THIOPHENE(4923-87-9) ¹H NMR [m.chemicalbook.com]

- 14. Infrared Spectroscopy [www2.chemistry.msu.edu]
- To cite this document: BenchChem. [physical and chemical properties of 7-Bromobenzo[b]thiophene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074336#physical-and-chemical-properties-of-7-bromobenzo-b-thiophene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com